

Standard Operating Procedure: Duvelisib Disposal

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Compound of Interest

Compound Name: *Duvelisib*

Cat. No.: *B560053*

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Introduction: **Duvelisib** is an oral inhibitor of phosphatidylinositol 3-kinase (PI3K) used in cancer therapy.[1] As a cytotoxic (antineoplastic) agent, it is classified as a hazardous substance and requires specialized handling and disposal procedures to ensure the safety of laboratory personnel and prevent environmental contamination.[2][3] This document provides a comprehensive, step-by-step guide for the proper disposal of **duvelisib** and associated contaminated materials in a research laboratory setting. Adherence to these procedures is critical for maintaining compliance with federal and local regulations.[4][5]

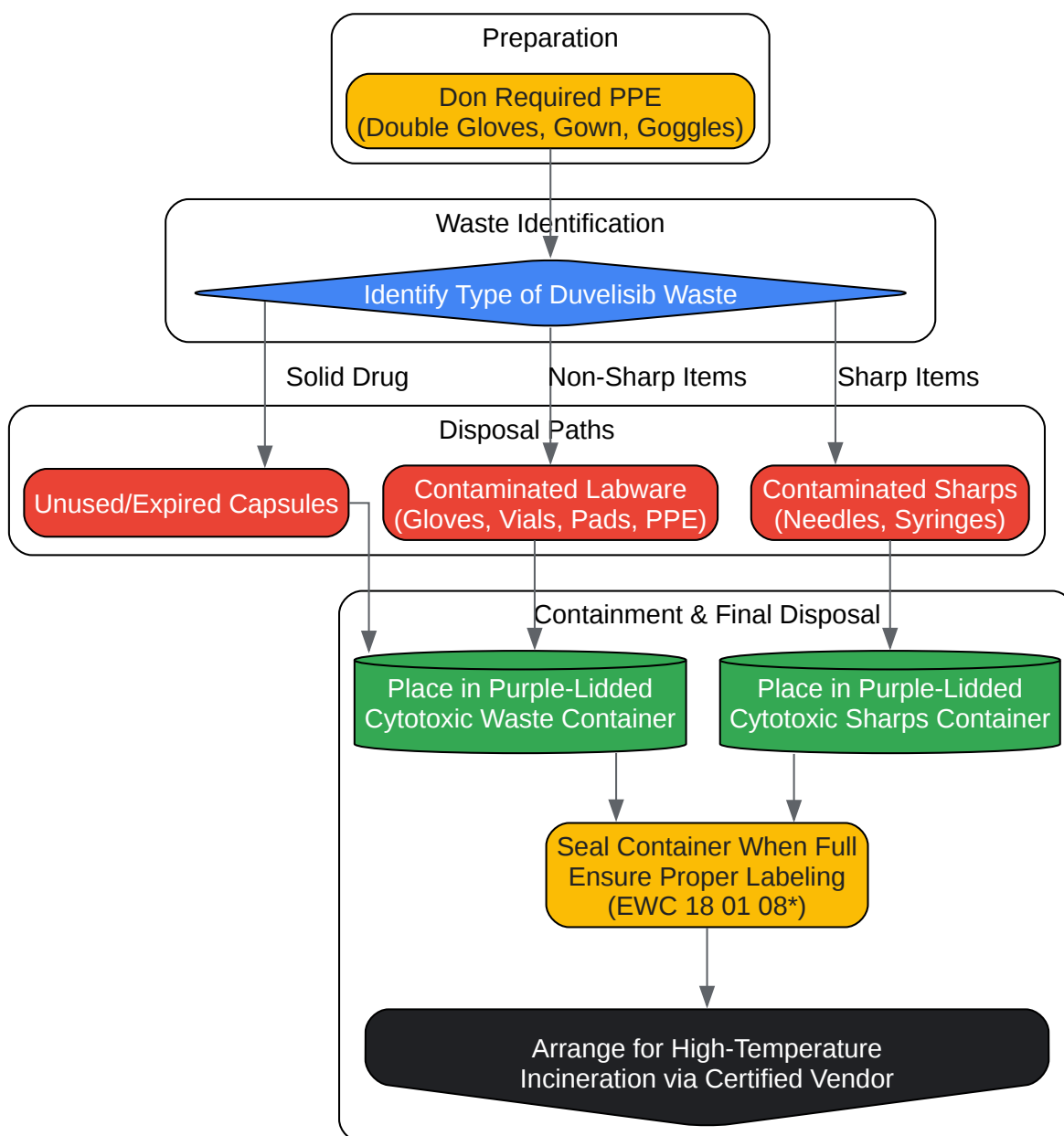
Personal Protective Equipment (PPE) and Safety Materials

Proper protection is mandatory when handling **duvelisib** and its associated waste. The following table summarizes the required PPE and safety materials.

Category	Item	Specifications & Use
Hand Protection	Chemotherapy Gloves	Two pairs should be worn ("double gloving"). ^[6] Provides enhanced protection against exposure.
Body Protection	Disposable Gown	Solid-front, back-closing gown made of a low-permeability fabric.
Eye Protection	Safety Goggles/Glasses	Must be worn to protect eyes from potential splashes or aerosolized particles.
Respiratory Protection	Facemask / Respirator	Use in accordance with institutional policies, especially when there is a risk of aerosol formation. ^[2]
Waste Containers	Purple-Lidded, Labeled Waste Bins	Specifically designated for cytotoxic and cytostatic waste. ^[2] ^[7] Must be puncture-proof and leak-proof.
Purple-Lidded Sharps Container	For disposal of any sharps (needles, scalpels, etc.) contaminated with duvelisib. ^[3]	
Spill Management	Cytotoxic Spill Kit	Contains absorbent materials, cleaning agents, and dedicated waste bags for managing accidental spills.

Disposal Workflow and Procedures

The proper disposal of **duvelisib** waste is contingent on its form (e.g., unused product, contaminated materials, or sharps). The following diagram and procedures outline the correct workflow.



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Caption: Workflow for the safe disposal of **Duvelisib** waste.

Step-by-Step Disposal Protocol

- Preparation: Before handling any waste, put on all required PPE as detailed in Section 1.0. This includes double chemotherapy gloves, a disposable gown, and eye protection.[2][6]
- Segregation: All items that have come into contact with **duvelisib** must be treated as cytotoxic waste and segregated from other laboratory waste streams at the point of generation.[3][8]
- Disposing of Unused or Expired **Duvelisib** Capsules:
 - Do not open, break, crush, or chew the capsules.[9]
 - Place the intact capsules and their original packaging directly into a designated purple-lidded hazardous waste container labeled "Cytotoxic/Cytostatic Waste".[7]
- Disposing of Contaminated Materials:
 - This category includes used PPE (gloves, gowns), bench pads, empty vials, and other labware.
 - Place all these items directly into the purple-lidded cytotoxic waste container.[2]
- Disposing of Contaminated Sharps:
 - Any sharp instrument (e.g., needles, syringes, scalpels) contaminated with **duvelisib** must be disposed of immediately into a designated purple-lidded, puncture-proof sharps container.[3]
 - Do not recap, bend, or break needles.[6]
- Final Container Management:
 - All waste containers must be clearly labeled with the appropriate hazard symbols ("Cytotoxic," "Hazardous Waste") and the relevant European Waste Catalogue (EWC) code, such as 18 01 08* for waste from human healthcare.[3][7]
 - Once a container is three-quarters full, securely seal the lid.

- Store the sealed container in a designated, secure area away from general lab traffic while awaiting pickup.
- Terminal Decontamination: After disposing of all waste, remove PPE in the reverse order it was put on, disposing of it as cytotoxic waste. Thoroughly wash hands with soap and water.

Accidental Spill Management

In the event of a **duvelisib** spill, immediate and correct action is required to minimize exposure and contamination.

- Evacuate and Secure the Area: Alert others in the vicinity and restrict access to the spill area.
- Don PPE: Use a cytotoxic spill kit, which includes appropriate PPE such as double gloves, a gown, eye protection, and a respirator if powder is involved.^[4]
- Contain the Spill:
 - For solid/powder spills: Gently cover the spill with damp absorbent pads to avoid making the powder airborne.
 - For liquid spills: Absorb the solution using finely-powdered, liquid-binding material like diatomite or universal binders.^[4]
- Clean the Area:
 - Working from the outer edge of the spill inward, carefully collect all contaminated absorbent materials.
 - Place all contaminated materials into a purple-lidded cytotoxic waste container.
 - Decontaminate the surface by scrubbing with alcohol or another appropriate deactivating agent as per institutional guidelines.^[4]
- Final Disposal: Dispose of all cleanup materials, including used PPE, as cytotoxic waste according to the procedures in Section 2.0.

- Reporting: Report the incident to the laboratory supervisor and the institutional Environmental Health and Safety (EHS) department.

Ultimate Disposal Method

Due to its hazardous and cell-damaging nature, **duvelisib** waste cannot be sent to a landfill or discharged down the drain.[4][8] The only approved method for the final disposal of cytotoxic and cytostatic waste is high-temperature incineration at a licensed hazardous waste facility.[2][8] All waste producers have a duty of care to ensure that their waste is stored, transported, and ultimately disposed of in a compliant and safe manner through certified waste management vendors.[2]

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